

Advanced Technical Guide: Octahydropyrano[3,4-c]pyrrole Derivatives

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Compound of Interest

Compound Name: Octahydropyrano[3,4-c]pyrrole
hydrochloride

CAS No.: 1909306-44-0

Cat. No.: B2854448

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Executive Summary

The octahydropyrano[3,4-c]pyrrole scaffold represents a privileged bicyclic heterocycle in modern medicinal chemistry, distinguished by its high fraction of saturated carbon atoms (

). Unlike flat aromatic systems, this 6,5-fused scaffold offers a defined three-dimensional vector for substituent display, enhancing selectivity and solubility while mitigating off-target toxicity.

This guide analyzes the scaffold's utility as a bioisostere for conformationally restricted diamines, specifically in the development of Tachykinin NK1 receptor antagonists and Histamine H4 ligands. It details the synthetic architecture, stereochemical considerations, and validated protocols for constructing and derivatizing this core.

Part 1: Chemical Architecture & Properties[1] Structural Analysis

The scaffold consists of a saturated tetrahydropyran ring fused to a pyrrolidine ring across the 3,4-bond of the pyran.

- IUPAC Name: Octahydropyrano[3,4-c]pyrrole[1][2][3]
- Molecular Formula:
- Stereochemistry: The fusion carbons (typically C3a and C7a) create two stereocenters. The cis-fused isomer is thermodynamically preferred and kinetically accessible via most cycloaddition routes, providing a "V-shaped" cleft. The trans-fused isomer is more strained but offers a linear vector.

Physicochemical Profile[1][5][6]

- Lipophilicity (cLogP): ~0.5–1.2 (unsubstituted), making it a polar core ideal for fragment-based drug discovery (FBDD).
- Basicity (pKa): The secondary amine typically has a pKa of 9.5–10.5, similar to pyrrolidine, ensuring protonation at physiological pH.
- Metabolic Stability: The ether oxygen in the pyran ring reduces the oxidative liability of the adjacent carbons compared to a carbocyclic analog (octahydroindene).

Part 2: Synthetic Methodologies

The construction of the octahydropyrano[3,4-c]pyrrole core generally follows two strategic disconnections: Intermolecular Cascade Reactions (for highly substituted derivatives) and Intramolecular Cyclization (for the parent core).

Strategy A: Isocyanide-Based Multicomponent Cascade

This modern approach, highlighted in recent microreviews, utilizes an isocyanide-based multicomponent reaction (MCR) followed by an oxo-Diels–Alder sequence. It is particularly effective for generating densely functionalized scaffolds in a single pot.

Mechanism:

- Michael Addition: An isocyanide attacks an electron-deficient alkyne.
- Passerini-Type Reaction: Interception by a ketone/aldehyde.

- Mumm Rearrangement: Acyl transfer.
- Oxo-Diels–Alder: Intramolecular cycloaddition to form the pyran ring fused to the pyrrole.

Strategy B: 1,3-Dipolar Cycloaddition (The "Classical" Route)

For the synthesis of the core scaffold used in NK1 antagonists:

- Precursor: 3-Allyltetrahydrofuran-4-amine derivatives or similar unsaturated amines.
- Cyclization: An intramolecular dipolar cycloaddition of an azomethine ylide (generated in situ from an aldehyde and the amine) onto the alkene tether.

Visualization of Synthetic Logic[1]



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Figure 1: Cascade synthesis pathway for functionalized pyrano[3,4-c]pyrrole derivatives.

Part 3: Medicinal Chemistry Applications[1][5][7][8]

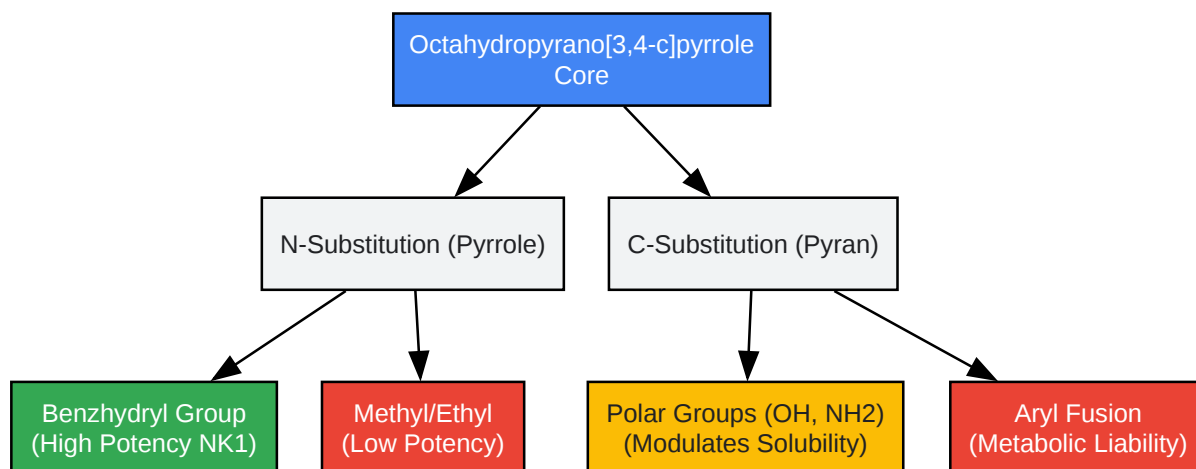
Case Study: Tachykinin NK1 Receptor Antagonists

Patents (e.g., WO2006065711) identify this scaffold as a core for NK1 antagonists, used to treat chemotherapy-induced nausea and vomiting (CINV).

- Pharmacophore Mapping:
 - Pyrrole Nitrogen: Serves as the anchor point for a basic amine side chain (often benzyl or benzhydryl groups) to interact with the receptor's aspartic acid residue.
 - Pyran Oxygen: Acts as a hydrogen bond acceptor, improving water solubility compared to the carbocyclic analog.

- 3,4-Fusion: Constrains the spatial arrangement of the "East" and "West" wings of the molecule, locking the pharmacophores into a bioactive conformation.

SAR Decision Tree



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Figure 2: Structure-Activity Relationship (SAR) logic for NK1 antagonist optimization.

Part 4: Experimental Protocol

Protocol: Synthesis of N-Benzyl-octahydropyrano[3,4-c]pyrrole Adapted from WO2013071697 and related heterocycle synthesis literature.

Objective: To synthesize the N-protected core scaffold suitable for further elaboration.

Reagents

- Substrate: 3,7-Dioxa-2-azabicyclo[3.3.0]octane (if commercially available) OR in situ precursor (e.g., diallyl amine derivative).
- Alkylation Agent: Benzyl bromide ().
- Base: Potassium Carbonate ()

), anhydrous.

- Solvent: Acetone or Acetonitrile (

).

Step-by-Step Methodology

- Preparation: Charge a flame-dried round-bottom flask with **octahydropyrano[3,4-c]pyrrole hydrochloride** (1.0 eq, 140 mg) and anhydrous Acetone (30 mL).

- Basification: Add

(3.0 eq, 760 mg) to the solution. Stir at room temperature for 15 minutes to liberate the free base.

- Alkylation: Dropwise add Benzyl bromide (1.1 eq) to the suspension.

- Reaction: Heat the mixture to reflux (

) for 12 hours. Monitor conversion via TLC (Mobile phase: 5% MeOH in DCM, stain with Ninhydrin).

- Workup:

- Cool to room temperature.[\[4\]](#)[\[5\]](#)

- Filter off the inorganic salts (

- , excess

-).

- Concentrate the filtrate in vacuo to obtain a viscous oil.

- Purification: Dissolve residue in Ethyl Acetate (100 mL). Wash with water (2 x 50 mL) and brine (1 x 50 mL). Dry over

- , filter, and concentrate.

- Validation:

- ¹H NMR (CDCl₃): Look for the disappearance of the broad NH peak and appearance of benzylic protons (~3.5 ppm, s, 2H) and aromatic multiplets (7.2–7.4 ppm).
- MS (ESI): Expect

peak corresponding to the benzylated product.

Part 5: Data Summary

Property	Value/Description	Relevance
Scaffold Type	Bicyclic (6,5-fused)	Reduces conformational entropy; improves binding affinity.
Stereochemistry	cis-fused (typical)	Provides specific vector for substituent display.
Key Application	NK1 Antagonists	Treatment of CINV (Chemotherapy-Induced Nausea).
Key Application	Histamine H4	Anti-inflammatory / Anti-allergic.
Synthesis Type	MCR / Cycloaddition	Allows rapid library generation.

References

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- Diastereoselective synthesis of 3,4-dihydro-2H-pyran-4-carboxamides through an unusual regiospecific quasi-hydrolysis of a cyano group. Source: Beilstein Journal of Organic Chemistry.

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